

# Application Notes: 4-(N,N-Diethylaminocarbonyl)phenylboronic Acid in Material Science

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## Compound of Interest

**Compound Name:** 4-(N,N-Diethylaminocarbonyl)phenylboronic acid

**Cat. No.:** B1303757

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** in the field of material science. This versatile compound serves as a key building block in the synthesis of functional polymers and materials with applications in electronics and stimuli-responsive systems.

## Synthesis of Conjugated Polymers via Suzuki Coupling

**4-(N,N-Diethylaminocarbonyl)phenylboronic acid** is a valuable monomer in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions for the synthesis of conjugated polymers. These polymers are of significant interest for applications in organic electronics, such as organic light-emitting diodes (OLEDs) and organic photovoltaics (OPVs), due to their tunable electronic and optical properties. The diethylaminocarbonyl group can influence the polymer's solubility, morphology, and electronic characteristics.

## Experimental Protocol: Synthesis of a Polyfluorene Copolymer

This protocol describes the synthesis of a copolymer of 9,9-dioctylfluorene and **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** with a dibromo-functionalized comonomer.

Materials:

- **4-(N,N-Diethylaminocarbonyl)phenylboronic acid**
- 2,7-Dibromo-9,9-dioctylfluorene
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Methanol
- Deionized water

Procedure:

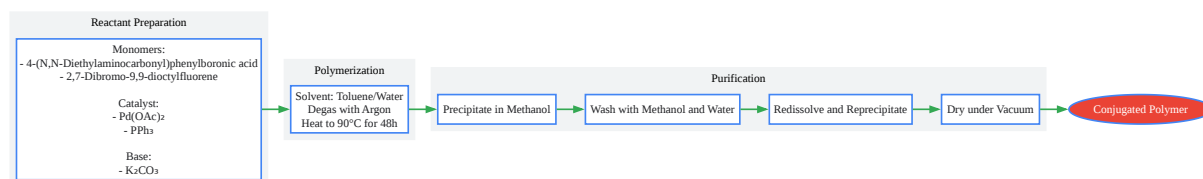
- In a Schlenk flask, combine **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** (1.0 mmol), 2,7-Dibromo-9,9-dioctylfluorene (1.0 mmol),  $\text{Pd}(\text{OAc})_2$  (0.02 mmol), and  $\text{PPh}_3$  (0.08 mmol).
- Add 20 mL of toluene to the flask.
- Prepare a 2 M aqueous solution of  $\text{K}_2\text{CO}_3$  and add 5 mL to the reaction mixture.
- Degas the mixture by bubbling with argon for 30 minutes.
- Heat the reaction mixture to 90°C and stir vigorously under an argon atmosphere for 48 hours.
- Cool the mixture to room temperature and pour it into 200 mL of methanol to precipitate the polymer.
- Filter the polymer and wash with methanol and deionized water.

- Redissolve the polymer in a minimal amount of toluene and reprecipitate in methanol.
- Collect the final polymer by filtration and dry under vacuum.

## Quantitative Data:

Parameter	Value
Monomer 1	4-(N,N-Diethylaminocarbonyl)phenylboronic acid
Monomer 2	2,7-Dibromo-9,9-dioctylfluorene
Catalyst	Pd(OAc) <sub>2</sub> / PPh <sub>3</sub>
Base	K <sub>2</sub> CO <sub>3</sub>
Solvent	Toluene/Water
Reaction Temperature	90°C
Reaction Time	48 hours
Yield	> 90%
Number Average Molecular Weight (Mn)	15,000 - 25,000 g/mol
Polydispersity Index (PDI)	1.5 - 2.5

## Workflow Diagram:



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### Suzuki Coupling Polymerization Workflow

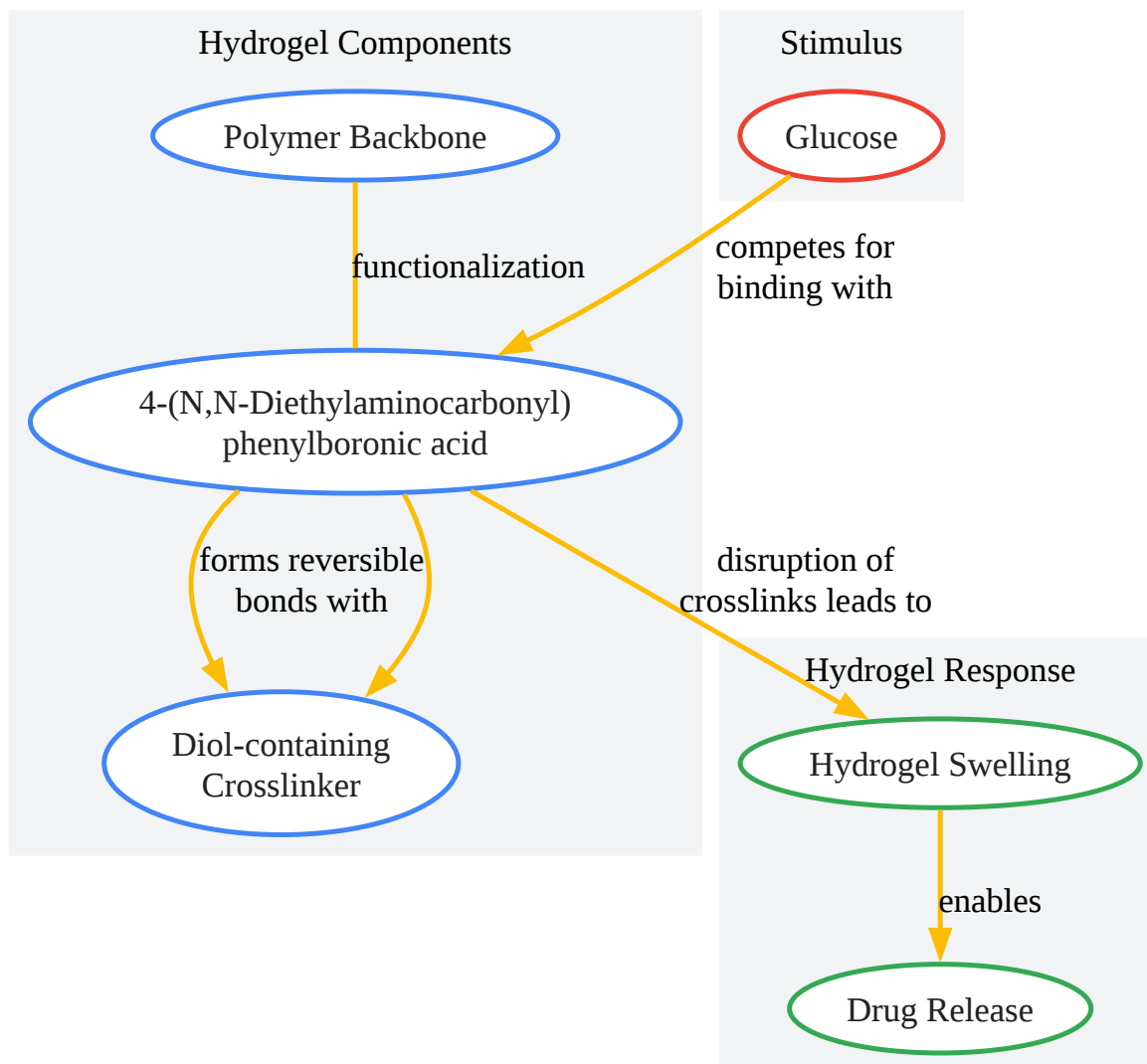
## Development of Stimuli-Responsive Materials

The boronic acid functional group in **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** provides a reactive site for creating stimuli-responsive materials. Boronic acids are known to form reversible covalent bonds with diols, such as those found in sugars and certain polymers. This interaction can be exploited to create hydrogels and other materials that respond to changes in pH or the presence of specific analytes. The diethylaminocarbonyl moiety can further modulate the material's properties, such as its hydrophobicity and interaction with other molecules.

## Conceptual Application: Glucose-Responsive Hydrogel

A potential application is the incorporation of **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** into a polymer backbone to create a hydrogel that swells or shrinks in response to glucose concentrations. This has significant implications for drug delivery systems, particularly for the controlled release of insulin.

Logical Relationship Diagram:



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### Glucose-Responsive Hydrogel Mechanism

While specific experimental data for materials solely based on **4-(N,N-Diethylaminocarbonyl)phenylboronic acid** is emerging, the principles outlined above, derived from the known reactivity of phenylboronic acids, provide a strong foundation for its application in advanced material science. Researchers are encouraged to explore its use in creating novel functional polymers with tailored properties for a wide range of applications.

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